

3-Fluoro-2-methylbenzenesulfonamide: Structural Architecture and Synthetic Utility

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Compound of Interest

Compound Name: 3-Fluoro-2-methylbenzenesulfonamide
CAS No.: 1032507-33-7
Cat. No.: B2902743

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CAS Number: 1032507-33-7 Molecular Formula: C

H

FNO

S Molecular Weight: 189.21 g/mol [\[1\]](#)

Abstract

3-Fluoro-2-methylbenzenesulfonamide is a specialized organofluorine scaffold used primarily in fragment-based drug discovery (FBDD) and medicinal chemistry.[\[1\]](#) Characterized by a dense substitution pattern on the phenyl ring, this compound offers a unique electronic profile due to the orthogonal positioning of the electron-withdrawing fluorine atom and the electron-donating methyl group relative to the sulfonamide moiety.[\[1\]](#) This guide details its chemical structure, synthetic pathways, spectroscopic signatures, and utility as a pharmacophore in the development of carbonic anhydrase inhibitors and kinase modulators.

Molecular Architecture & Physicochemical

Properties

Structural Analysis

The core of **3-Fluoro-2-methylbenzenesulfonamide** consists of a benzene ring trisubstituted at the 1, 2, and 3 positions.^[1]

- Position 1 (Sulfonamide): The primary sulfonamide group () acts as a critical hydrogen bond donor/acceptor and a zinc-binding group (ZBG) in metalloenzyme targets.^[1]
- Position 2 (Methyl): The ortho-methyl group introduces steric bulk, restricting rotation around the C1-S bond and potentially locking the molecule into a bioactive conformation.^[1] It also increases lipophilicity ().
- Position 3 (Fluoro): The meta-fluorine atom exerts a strong inductive electron-withdrawing effect (-I), modulating the pKa of the sulfonamide nitrogen and increasing metabolic stability by blocking the C3 position from oxidation.^[1]

Key Properties Table

Property	Value	Note
CAS Number	1032507-33-7	Unique identifier for the specific isomer.[1]
Molecular Weight	189.21 g/mol	Ideal for Fragment-Based Drug Discovery (Rule of 3).[1]
Appearance	Crystalline Solid	Typically off-white to pale yellow.[1][2]
Calculated LogP	~1.1 - 1.4	Moderate lipophilicity, good membrane permeability.[1]
H-Bond Donors	1 ()	Two protons available for interaction.[1]
H-Bond Acceptors	2 ()	Sulfonyl oxygens.[1]
Rotatable Bonds	1	C(Ar)-S bond.[1][2]

Synthetic Pathways & Manufacturing

The synthesis of **3-Fluoro-2-methylbenzenesulfonamide** generally proceeds through the activation of the corresponding aniline or toluene derivative.[1] The most robust laboratory-scale method involves the conversion of 3-fluoro-2-methylaniline to its sulfonyl chloride, followed by amination.[1]

Primary Synthetic Route (Diazotization-Chlorosulfonation)

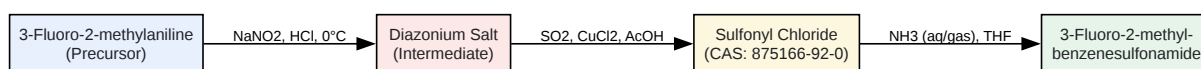
This pathway ensures regioselectivity, utilizing the amino group of the precursor to direct the sulfonyl group placement.[1][2]

Protocol:

- Diazotization: 3-Fluoro-2-methylaniline is treated with sodium nitrite (

-) in concentrated hydrochloric acid (HCl) at 0°C to form the diazonium salt.[1]
- Meerwein Sulfonylation: The diazonium species reacts with sulfur dioxide () in the presence of a copper(II) catalyst (e.g.,) and acetic acid to yield 3-Fluoro-2-methylbenzenesulfonyl chloride.[1]
 - Amination: The sulfonyl chloride intermediate is treated with aqueous ammonia () or ammonia gas in an inert solvent (THF or DCM) to yield the final sulfonamide.[2]

Synthetic Workflow Diagram



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Figure 1: Step-wise synthesis from aniline precursor via Meerwein sulfonylation.

Spectroscopic Characterization

Researchers identifying this compound should look for specific signals arising from the asymmetric substitution pattern.

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (400 MHz, DMSO-
):
 - 7.20 - 7.60 ppm: Multiplet corresponding to the 3 aromatic protons.[1] The proton at C4 (adjacent to F) will show splitting due to H-F coupling (Hz).
 - 7.40 ppm (broad s, 2H): Sulfonamide protons. Exchangeable with

- 2.30 - 2.40 ppm (d, 3H): Methyl group protons.[1] The doublet arises from long-range coupling with the fluorine atom (

Hz).[1]

- F NMR:

- Single peak typically around -110 to -120 ppm, characteristic of an aromatic fluorine atom in a crowded environment.[1]

Mass Spectrometry (MS)

- Ionization Mode: Electrospray Ionization (ESI) is preferred.[1]

- Positive Mode (

):

peak at 190.2 m/z.[1]

- Negative Mode (

):

peak at 188.2 m/z (highly characteristic due to the acidic sulfonamide proton).[1]

Medicinal Chemistry Utility

Fragment-Based Drug Discovery (FBDD)

With a molecular weight < 200 Da, this compound is an ideal "fragment." [1][2] It serves as a probe to identify binding pockets in proteins.[2] The sulfonamide group acts as a primary anchor, while the fluoro-methyl motif probes hydrophobic and electrostatic pockets adjacent to the binding site.[1]

Carbonic Anhydrase (CA) Inhibition

Primary sulfonamides are classical inhibitors of Carbonic Anhydrase enzymes.[2][3] The

moiety binds to the catalytic Zinc (

) ion within the enzyme's active site.

- Mechanism: The deprotonated sulfonamide nitrogen coordinates with
 , displacing a water molecule/hydroxide ion and blocking the catalytic hydration of
 .[\[2\]](#)
- Selectivity: The 3-F, 2-Me substitution pattern modulates the shape of the inhibitor, potentially offering selectivity for specific isoforms (e.g., tumor-associated CA IX/XII vs. cytosolic CA I/II).[\[1\]](#)

Kinase Inhibition Scaffold

This structure is frequently utilized as a "warhead" or hinge-binding region in kinase inhibitors.

[\[1\]](#)[\[2\]](#) The sulfonamide oxygens can accept hydrogen bonds from the kinase hinge region, while the aromatic ring participates in

-stacking interactions.[\[1\]](#)

Safety & Handling

While less reactive than its sulfonyl chloride precursor, **3-Fluoro-2-methylbenzenesulfonamide** requires standard laboratory safety protocols.[\[1\]](#)

- GHS Classification:
 - Skin Irritation: Category 2 (Causes skin irritation).[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Eye Irritation: Category 2A (Causes serious eye irritation).[\[1\]](#)[\[2\]](#)
 - STOT-SE: Category 3 (May cause respiratory irritation).[\[1\]](#)
- Handling: Use in a fume hood to avoid inhalation of dust.[\[1\]](#) Wear nitrile gloves and safety goggles.
- Storage: Store in a cool, dry place. Keep container tightly closed to prevent moisture absorption.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 172409609, 3-Fluoro-2-(methylamino)benzenesulfonamide (Analog Reference).[1]
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Sources

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